(R)-2-(1-hydroxyethyl)pyrimidin-5-ol validation of analytical methods

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Compound of Interest	
Compound Name:	*(R)-2-(1-hydroxyethyl)pyrimidin-5-ol*
CAS No.:	*1460321-45-2*
Cat. No.:	*B2568435*

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An in-depth technical comparison guide for the analytical validation of **(R)-2-(1-hydroxyethyl)pyrimidin-5-ol**, designed for analytical chemists, researchers, and CMC (Chemistry, Manufacturing, and Controls) professionals.

Introduction & Molecular Context

(R)-2-(1-hydroxyethyl)pyrimidin-5-ol (CAS: 1400807-79-5) is a highly polar, chiral pyrimidine derivative frequently utilized as a critical building block in drug development. Structurally, it presents a trifecta of analytical challenges:

- High Polarity: With a LogP of approximately 0.23 and a Topological Polar Surface Area (TPSA) of 66.24[1], it exhibits poor retention on traditional reversed-phase (RP) columns.
- Amphoteric Nature: The basic pyrimidine nitrogens and the mildly acidic 5-hydroxyl group make its chromatographic behavior highly sensitive to mobile phase pH.
- Chirality: The 1-hydroxyethyl group at the C2 position necessitates rigorous enantiomeric separation to quantify the (R)-enantiomer against its (S)-impurity.

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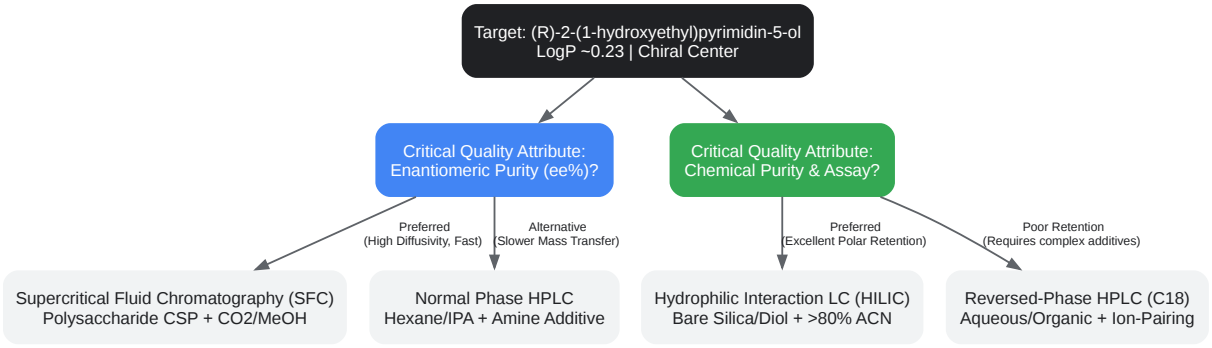
To meet the modernized ICH Q2(R2) and ICH Q14 regulatory frameworks, analytical validation can no longer be a static checklist. It must be a lifecycle approach driven by a predefined Analytical Target Profile (ATP)[2]. This guide objectively compares the most effective chromatographic modalities for validating the chiral and chemical purity of this molecule, providing field-proven protocols and self-validating experimental designs.

Analytical Method Selection Workflow

The selection of an analytical method must be dictated by the physicochemical properties of the analyte. The workflow below outlines the decision-making process for **(R)-2-(1-hydroxyethyl)pyrimidin-5-ol**.



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Caption: Decision matrix for selecting chromatographic modalities based on the molecule's polarity and chirality.

Method Comparison 1: Chiral Purity (Enantiomeric Excess)

To validate the enantiomeric purity of **(R)-2-(1-hydroxyethyl)pyrimidin-5-ol**, the method must resolve the (R) and (S) enantiomers. We compare Supercritical Fluid Chromatography (SFC) against traditional Normal Phase HPLC (NP-HPLC).

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The Causality of Performance

SFC utilizes supercritical CO_2 modified with polar alcohols (e.g., methanol) and trace water/amine additives to elute basic organic compounds[3]. The supercritical fluid possesses gas-like diffusivity and liquid-like density. This allows for flow rates 3 to 5 times higher than NP-HPLC without a proportional increase in backpressure. For a polar chiral alcohol, SFC minimizes longitudinal diffusion, resulting in significantly sharper peaks and higher resolution (Rs) on amylose/cellulose-based Chiral Stationary Phases (CSPs).

Quantitative Data Comparison

Data represents typical performance metrics on a Chiralpak AD-H column (4.6 x 250 mm, 5 µm).

Performance Metric	Chiral SFC (CO_2 / MeOH + 0.1% DEA)	NP-HPLC (Hexane / IPA + 0.1% DEA)	Advantage
Analysis Time	4.5 minutes	18.0 minutes	SFC (4x faster throughput)
Resolution ( )	3.2	1.8	SFC (Sharper peak geometries)
Solvent Consumption	~2 mL organic modifier / run	~18 mL organic solvent / run	SFC (Greener, cost-effective)
Column Equilibration	< 5 minutes	> 30 minutes	SFC (Rapid method switching)

Protocol: Self-Validating SFC Chiral Workflow

A protocol is only as robust as its internal controls. This workflow incorporates System Suitability Testing (SST) to ensure the system self-validates prior to sample quantification.

- System Preparation: Equilibrate the SFC system with a Chiralpak AD-H column at 35°C and a backpressure regulator (BPR) set to 120 bar.

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- Mobile Phase: Isocratic 80% CO_2 / 20% Methanol (containing 0.1% Diethylamine and 0.5% Water). Note: The addition of water as an additive in SFC significantly improves peak shape for pyrimidines by masking active silanol sites on the hybrid silica underlying the CSP[3].
- System Suitability Test (SST): Inject a racemic reference standard (50:50 R/S mix).
  - Self-Validation Criteria: The system is only "Pass" if Resolution (
) > 2.0, Tailing Factor (
) < 1.5, and %RSD of peak area < 2.0% for 5 replicate injections.
- Linearity & Range: Inject the (R)-enantiomer standard at 5 concentration levels (e.g., 50% to 150% of the target assay concentration). Calculate the regression coefficient (
  ), which must be
  .
- Sample Analysis: Inject the active sample. Calculate the Enantiomeric Excess (ee%) using the area normalization method.

Method Comparison 2: Assay and Chemical Purity

For overall chemical purity and assay, the low LogP of the molecule causes it to elute near the void volume (
) on standard C18 Reversed-Phase columns. We compare Hydrophilic Interaction Liquid Chromatography (HILIC) against Reversed-Phase HPLC (RP-HPLC).

The Causality of Performance

HILIC is the gold standard for highly polar, hydrophilic compounds like pyrimidine pathway metabolites[4]. HILIC utilizes a polar stationary phase (e.g., bare silica or zwitterionic) and a highly organic mobile phase (typically >80% Acetonitrile). The retention mechanism is driven by the partitioning of the polar pyrimidine into a semi-immobilized, water-enriched layer on the surface of the stationary phase, supplemented by hydrogen bonding and electrostatic interactions[5]. As the molecule is highly polar, it partitions strongly into this water layer, resulting in excellent retention (

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).

Quantitative Data Comparison

Data represents typical performance for assaying polar pyrimidines.

Performance Metric	HILIC (Bare Silica, 85% ACN / 15% Buffer)	RP-HPLC (C18, 5% ACN / 95% Buffer)	Advantage
Retention Factor ( )	4.5	0.8 (Co-elutes with void)	HILIC (Strong retention)
Theoretical Plates ( )	> 15,000	< 5,000 (Broad peaks)	HILIC (High efficiency)
MS Compatibility	Excellent (High organic = high ionization)	Poor (High aqueous suppresses MS)	HILIC (Ideal for LC-MS impurities)
Robustness	Sensitive to sample diluent	Highly robust	RP-HPLC (Easier sample prep)

Protocol: Self-Validating HILIC Chemical Purity Workflow

- Column & Mobile Phase: Install a ZIC-HILIC or Bare Silica column (2.1 x 100 mm, 1.7 µm). Prepare Mobile Phase A (10 mM Ammonium Acetate in Water, pH 5.8) and Mobile Phase B (Acetonitrile).

- Sample Diluent (Critical Step): Dissolve the sample in a diluent matching the initial mobile phase conditions (e.g., 85% Acetonitrile). Causality: Injecting a highly aqueous sample into a HILIC system disrupts the immobilized water layer, causing peak splitting and retention time shifts.

- Gradient Design: Start at 90% B and linearly decrease to 60% B over 10 minutes. Note: In HILIC, water is the strong eluting solvent. Increasing the aqueous phase elutes the strongly retained polar impurities[4].

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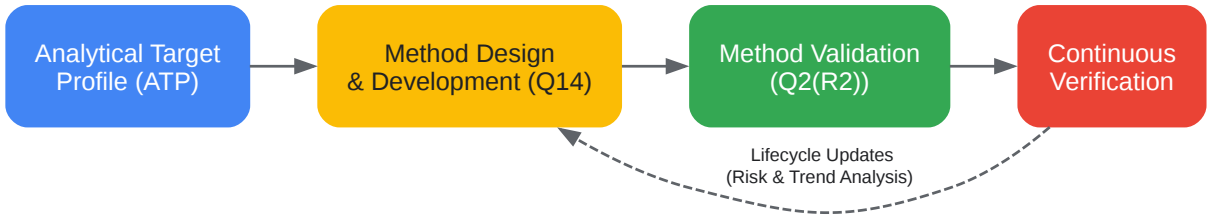
- SST & Accuracy: Spike the **(R)-2-(1-hydroxyethyl)pyrimidin-5-ol** standard with known potential impurities (e.g., unreacted pyrimidin-5-ol precursors).
    - Self-Validation Criteria: Signal-to-Noise (S/N) for the lowest impurity must be > 10 (LOQ validation). Recovery of the spiked active must fall between 98.0% and 102.0%.

The ICH Q2(R2) Validation Lifecycle

Under the updated ICH Q2(R2) and Q14 guidelines, validation is integrated into a continuous lifecycle rather than treated as a one-off event[2].



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Caption: The modern analytical lifecycle mapping method development (Q14) directly to validation (Q2(R2)).

By defining the Total Analytical Error (TAE) within the ATP early in development, scientists ensure that the HILIC or SFC methods developed for **(R)-2-(1-hydroxyethyl)pyrimidin-5-ol** will remain statistically reliable across routine batch-release testing and post-approval changes.

Conclusion

For the rigorous validation of **(R)-2-(1-hydroxyethyl)pyrimidin-5-ol**, relying on legacy RP-HPLC methods is analytically insufficient.

- For Chiral Purity: Supercritical Fluid Chromatography (SFC) provides unmatched speed, resolution, and green-chemistry benefits, exploiting the high diffusivity of supercritical CO_2.

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- For Chemical Purity: Hydrophilic Interaction Liquid Chromatography (HILIC) is mandatory to achieve adequate retention (

) and theoretical plate counts for this highly polar pyrimidine, leveraging water-layer partitioning mechanisms.

Implementing these modern modalities within an ICH Q2(R2) lifecycle framework ensures a robust, self-validating analytical strategy that accelerates drug development while minimizing out-of-specification (OOS) investigations.

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